

Hex-5-en-1-amine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hex-5-en-1-amine*

Cat. No.: *B1268122*

[Get Quote](#)

CAS Number: 34825-70-2

Synonyms: 1-Amino-5-hexene, 5-Hexen-1-amine, 6-Amino-1-hexene

This technical guide provides an in-depth overview of **Hex-5-en-1-amine**, a versatile bifunctional molecule of significant interest to researchers, scientists, and professionals in drug development and agrochemical synthesis. This document details its chemical and physical properties, outlines a common synthesis protocol, and explores its applications, particularly in the construction of heterocyclic scaffolds.

Chemical and Physical Properties

Hex-5-en-1-amine is a primary amine with a terminal alkene, making it a valuable building block in organic synthesis. Its dual functionality allows for a wide range of chemical transformations. A summary of its key quantitative properties is presented below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ N	[1]
Molecular Weight	99.17 g/mol	[1]
CAS Number	34825-70-2	[1]
Boiling Point	139.6 °C at 760 mmHg	N/A
Density	0.784 g/cm ³	N/A
pKa	10.60 ± 0.10 (Predicted)	N/A

Synthesis of Hex-5-en-1-amine

A common and effective method for the synthesis of primary amines such as **Hex-5-en-1-amine** is the Gabriel Synthesis.[\[2\]](#)[\[3\]](#)[\[4\]](#) This method allows for the preparation of primary amines from primary alkyl halides, avoiding the overalkylation often observed in direct amination reactions.[\[4\]](#)

Experimental Protocol: Gabriel Synthesis of Hex-5-en-1-amine

This protocol describes the synthesis of **Hex-5-en-1-amine** from 6-bromo-1-hexene via the Gabriel synthesis.

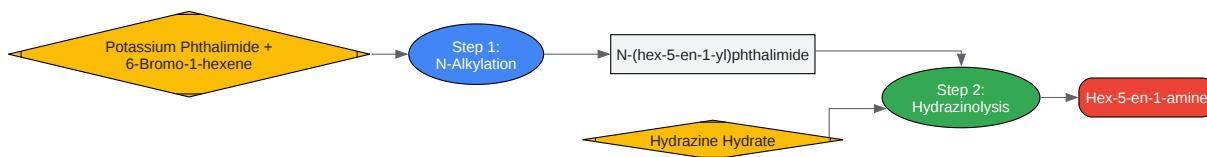
Step 1: N-Alkylation of Potassium Phthalimide

- In a round-bottom flask, dissolve potassium phthalimide (1.0 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- To this solution, add 6-bromo-1-hexene (1.0 equivalent) dropwise at room temperature.
- Heat the reaction mixture to approximately 70-90°C and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting materials are consumed.

- After completion, cool the reaction mixture to room temperature and pour it into ice-water to precipitate the N-(hex-5-en-1-yl)phthalimide.
- Filter the precipitate, wash with cold water, and dry under vacuum.

Step 2: Hydrazinolysis of N-(hex-5-en-1-yl)phthalimide

- Suspend the dried N-(hex-5-en-1-yl)phthalimide (1.0 equivalent) in ethanol or a similar solvent in a round-bottom flask.
- Add hydrazine hydrate (1.2-1.5 equivalents) to the suspension.
- Reflux the mixture for 2-4 hours. During this time, a precipitate of phthalhydrazide will form.
- Cool the reaction mixture to room temperature and acidify with dilute hydrochloric acid to precipitate any remaining phthalhydrazide and to form the hydrochloride salt of the desired amine.
- Filter the mixture to remove the phthalhydrazide precipitate.
- Basify the filtrate with a strong base (e.g., NaOH) to a pH greater than 10 to liberate the free amine.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **Hex-5-en-1-amine**.



[Click to download full resolution via product page](#)

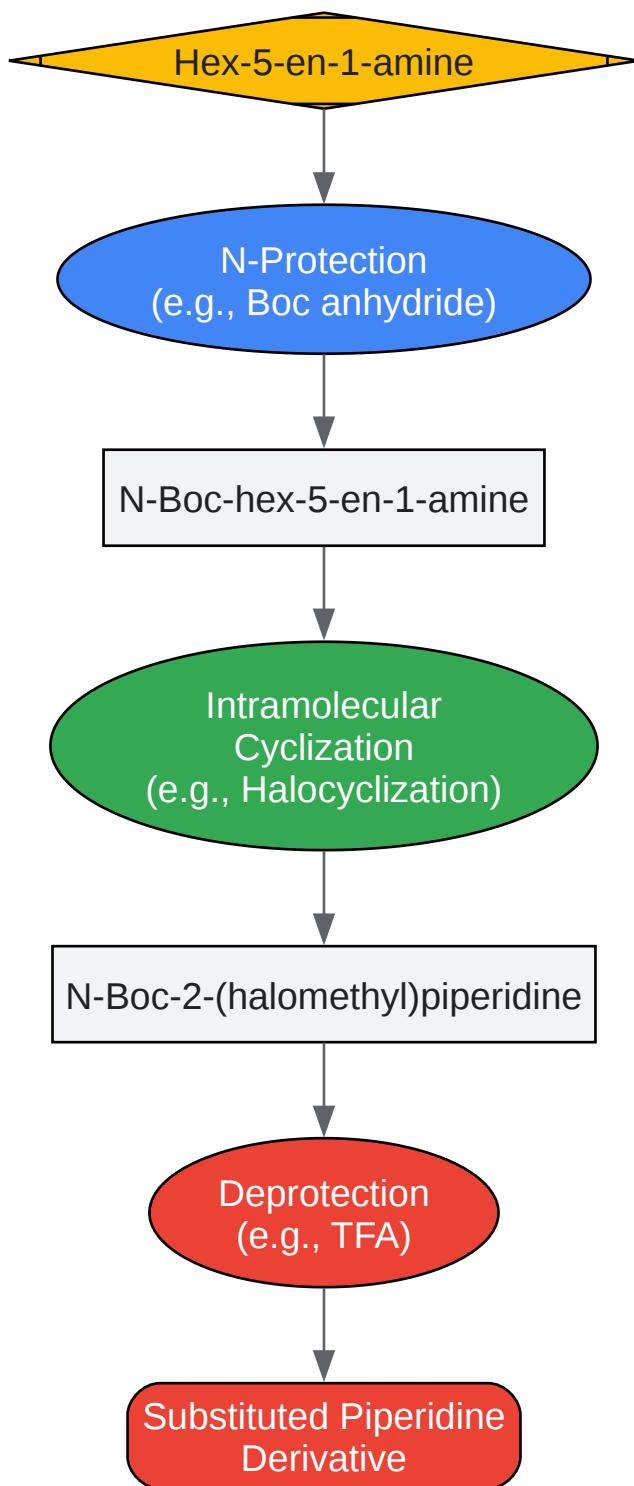
Caption: Workflow for the Gabriel Synthesis of **Hex-5-en-1-amine**.

Applications in Drug Development and Organic Synthesis

The bifunctional nature of **Hex-5-en-1-amine** makes it a valuable precursor for the synthesis of a variety of heterocyclic compounds, which are prevalent in many pharmaceuticals and agrochemicals.^[5] One significant application is in the synthesis of substituted piperidines, a common scaffold in medicinal chemistry.^{[6][7][8]}

Experimental Workflow: Synthesis of a Substituted Piperidine

The following workflow outlines a general strategy for the synthesis of a substituted piperidine derivative from **Hex-5-en-1-amine**. This process involves an intramolecular cyclization.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a substituted piperidine from **Hex-5-en-1-amine**.

This synthetic strategy highlights the utility of **Hex-5-en-1-amine** as a starting material for generating molecular complexity and accessing important classes of bioactive molecules. The terminal alkene allows for various cyclization strategies, while the primary amine provides a handle for further functionalization.

Safety Information

Hex-5-en-1-amine is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.^[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, please consult the material safety data sheet (MSDS) from the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hexen-1-amine | C6H13N | CID 533877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Gabriel Synthesis (Chapter 50) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 3. Gabriel synthesis - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Hex-5-en-1-amine [myskinrecipes.com]
- 6. mdpi.com [mdpi.com]
- 7. Synthesis of Aminoethyl-Substituted Piperidine Derivatives as σ 1 Receptor Ligands with Antiproliferative Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Piperidine synthesis [organic-chemistry.org]
- To cite this document: BenchChem. [Hex-5-en-1-amine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268122#hex-5-en-1-amine-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com